

# physical and chemical properties of 2,4,6-Trichlorobenzonitrile

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## Compound of Interest

Compound Name: *2,4,6-Trichlorobenzonitrile*

Cat. No.: *B1297859*

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An In-depth Technical Guide to **2,4,6-Trichlorobenzonitrile**

## Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **2,4,6-Trichlorobenzonitrile** (CAS No: 6575-05-9). It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document includes a compilation of quantitative data, detailed experimental protocols for its synthesis, and an examination of its known reactivity. Visual diagrams are provided to illustrate key experimental workflows.

## Physical and Chemical Properties

**2,4,6-Trichlorobenzonitrile** is a white to light yellow crystalline solid.[1][2] It is soluble in toluene and insoluble in water.[3][4] This compound is classified as toxic and an irritant, requiring careful handling in a laboratory setting.[5][6]

Table 1: Physical and Chemical Properties of **2,4,6-Trichlorobenzonitrile**

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>2</sub> Cl <sub>3</sub> N	[3][5][7]
Molecular Weight	206.46 g/mol	[3][8][9]
Melting Point	80-82 °C	[1][3][5]
Boiling Point	303.1 ± 37.0 °C (Predicted)	[3][5]
Density	1.54 ± 0.1 g/cm <sup>3</sup> (Predicted)	[3][5]
Appearance	White to light yellow to light orange powder or crystals	[1][5][7]
Solubility	Soluble in Toluene	[3][5]
Flash Point	136.4 °C	[5]
Vapor Pressure	0.000951 mmHg at 25°C	[5]
Refractive Index	1.601	[5]
InChI Key	PGODHCIOIPODFE-UHFFFAOYSA-N	[6][7][10]
CAS Number	6575-05-9	[3][5][7]

## Spectral Data

The structural identification of **2,4,6-Trichlorobenzonitrile** is supported by various spectroscopic techniques.

Table 2: Spectral Data for **2,4,6-Trichlorobenzonitrile**

Technique	Data Highlights	Source(s)
<sup>1</sup> H NMR	(400 MHz, CDCl <sub>3</sub> ): δ 7.76 (s, 1H), 7.65 (s, 1H)	[3][11]
Mass Spectrometry	Molecular ion peaks observed at m/z 205, 207, 209, corresponding to the isotopic distribution of chlorine atoms.	[6][9]
Infrared (IR) Spectroscopy	Gas-phase IR spectrum available from the NIST/EPA Gas-Phase Infrared Database.	[8]

## Experimental Protocols

### Synthesis of 2,4,6-Trichlorobenzonitrile

A common laboratory-scale synthesis involves a palladium-catalyzed cyanation of 1-iodo-2,4,6-trichlorobenzene.[3][11]

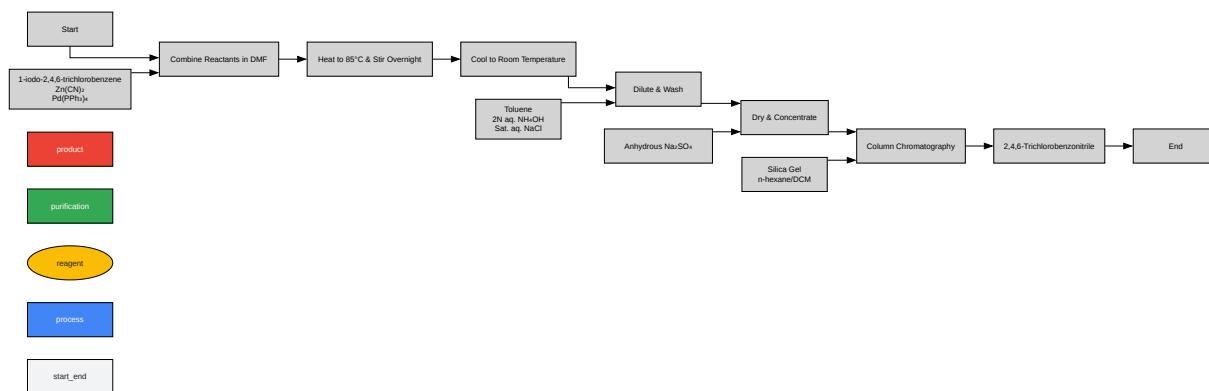
Materials:

- 1-iodo-2,4,6-trichlorobenzene (1500 mg, 4.88 mmol)
- Zinc cyanide (345 mg, 2.94 mmol)
- Tetrakis(triphenylphosphine)palladium(0) (282 mg, 0.244 mmol)
- Anhydrous N,N-Dimethylformamide (DMF) (30 mL)
- Toluene
- 2N aqueous ammonium hydroxide solution
- Saturated aqueous sodium chloride solution
- Anhydrous sodium sulfate

- Silica gel
- n-hexane/dichloromethane (eluent)

Procedure:

- To a reaction vessel containing anhydrous DMF (30 mL), add 1-iodo-2,4,6-trichlorobenzene (1500 mg, 4.88 mmol), zinc cyanide (345 mg, 2.94 mmol), and tetrakis(triphenylphosphine)palladium(0) (282 mg, 0.244 mmol).[3][11]
- Heat the reaction mixture to 85 °C and stir overnight.[3][11]
- After the reaction is complete, cool the mixture to room temperature.
- Dilute the mixture with toluene and wash sequentially with 2N aqueous ammonium hydroxide solution (3 times) and saturated aqueous sodium chloride solution.[3][11]
- Separate the organic phase and dry it over anhydrous sodium sulfate.[3][11]
- Concentrate the organic phase under reduced pressure.[3][11]
- Purify the crude product by silica gel column chromatography using n-hexane/dichloromethane as the eluent to yield **2,4,6-trichlorobenzonitrile** (850 mg, 84% yield).[3][11]
- Confirm the structure of the product using <sup>1</sup>H NMR spectroscopy.[3][11]

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Caption: Workflow for the synthesis of **2,4,6-Trichlorobenzonitrile**.

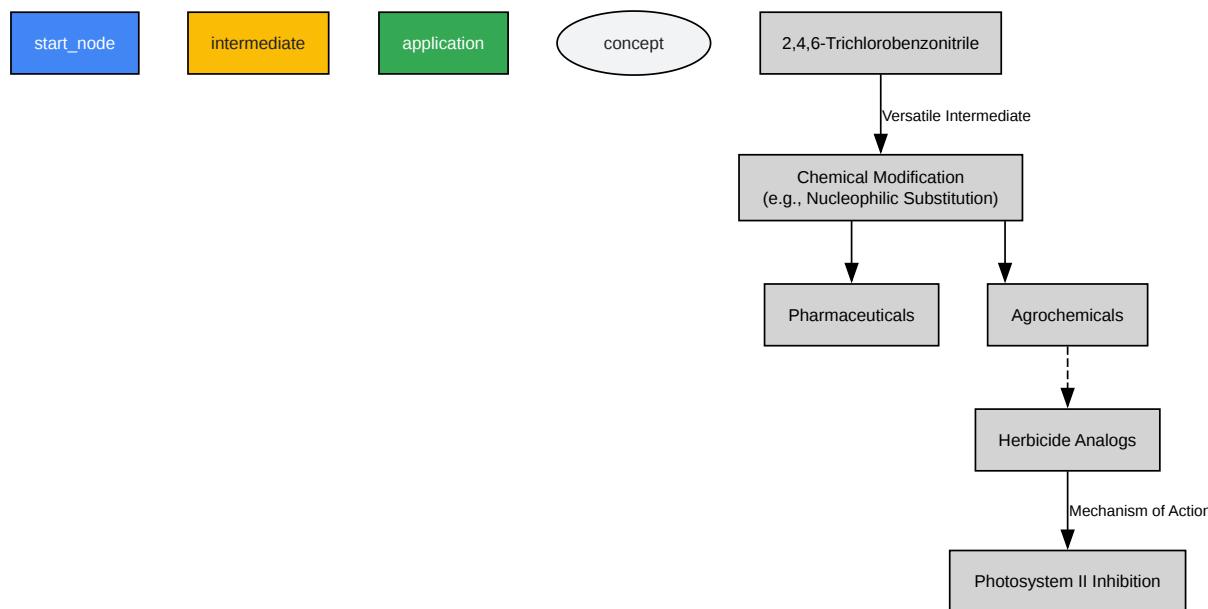
## Reactivity and Stability

**2,4,6-Trichlorobenzonitrile** should be stored in a dry, sealed container at room temperature. [3][5] It is incompatible with strong bases and strong oxidizing agents.[4] The nitrile group can undergo various chemical transformations, making it a versatile intermediate in organic

synthesis. The chlorine atoms on the benzene ring can be susceptible to nucleophilic aromatic substitution under certain conditions.

## Biological Activity

While specific signaling pathways for **2,4,6-trichlorobenzonitrile** are not extensively documented, its analogues and derivatives are known to possess biological activity. For instance, halogenated benzonitriles are a class of compounds that include herbicides which act by inhibiting photosynthesis at Photosystem II.[12] Furthermore, this compound serves as a building block in the synthesis of agrochemicals and pharmaceuticals, suggesting that more complex molecules derived from it may have significant biological effects.[13] The reactivity of the nitrile and chloro-substituents allows for the generation of diverse chemical libraries for screening for potential therapeutic agents.[14]



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Caption: Logical relationship of **2,4,6-Trichlorobenzonitrile** as a synthetic building block.

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## References

- 1. 2,4,6-Trichlorobenzonitrile Five Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. echemi.com [echemi.com]
- 3. 2,4,6-Trichlorobenzonitrile CAS#: 6575-05-9 [m.chemicalbook.com]
- 4. 2,4,6-Trichloronitrobenzene | C6H2Cl3NO2 | CID 29228 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. 2,4,6-Trichlorobenzonitrile | C7H2Cl3N | CID 522179 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. A14609.03 [thermofisher.cn]
- 8. 2,4,6-Trichlorobenzonitrile [webbook.nist.gov]
- 9. 2,4,6-Trichlorobenzonitrile [webbook.nist.gov]
- 10. 2,4,6-trichlorobenzonitrile [stenutz.eu]
- 11. 2,4,6-Trichlorobenzonitrile | 6575-05-9 [chemicalbook.com]
- 12. benchchem.com [benchchem.com]
- 13. nbanno.com [nbanno.com]
- 14. benchchem.com [benchchem.com]
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